Application Notes and Protocols for Tectonic Setting Discrimination Using Biotite Geochemistry

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Compound of Interest		
Compound Name:	BLACK MICA (biotite)	
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Introduction

Biotite, a common rock-forming mineral of the mica group, is a powerful tool in the geosciences for deciphering the tectonic setting of igneous rocks. Its chemical composition is highly sensitive to the physical and chemical conditions of the magma from which it crystallizes, including temperature, pressure, oxygen fugacity, and melt composition. These parameters are intrinsically linked to the tectonic environment of magma generation and evolution. Consequently, the major and trace element chemistry of biotite can serve as a robust proxy for discriminating between different tectonic settings, such as continental arc, island arc, continental intraplate, oceanic intraplate, and rift environments.[1][2]

These application notes provide a comprehensive overview and detailed protocols for utilizing biotite geochemistry to discriminate tectonic settings. This includes a summary of key geochemical indicators, established discrimination diagrams, and modern machine learning approaches. Detailed experimental protocols for sample preparation and analysis are also provided to ensure high-quality data acquisition.

Geochemical Indicators in Biotite for Tectonic Setting Discrimination

The chemical composition of biotite varies systematically across different tectonic settings. The following table summarizes the key major and trace element indicators that can be used for discrimination.

Tectonic Setting	Key Geochemical Indicators in Biotite	Reference
Continental Arc	High Na, Ba, Al, F, and Cl; Low K and Mn	[3]
Island Arc	Low Ba	[1]
Continental Intraplate	Low Na; Enriched in incompatible elements like K and Ba	[1][4]
Oceanic Intraplate	High Mn and Ti; Low Al	[1][4]
Rift	Low Mn and Mg; High Ba and Ca	[1][3][4]

Discrimination Diagrams

Traditional bivariate and ternary diagrams based on the major element composition of biotite are widely used to differentiate tectonic settings. The most common diagrams are those proposed by Abdel-Rahman (1994), which utilize the relative proportions of FeO, MgO, and Al2O3.[5][6][7]

- FeO*-MgO-Al2O3 Ternary Diagram: This diagram effectively distinguishes between biotites from alkaline anorogenic suites (Fe-rich), peraluminous (S-type) suites (siderophyllitic), and calc-alkaline, subduction-related orogenic suites (Mg-rich).[4][6]

Machine Learning Approaches

Recent advancements have demonstrated the power of machine learning algorithms in classifying the tectonic setting of igneous rocks using biotite's major element chemistry. Models such as eXtreme Gradient Boosting (XGBoost) and Light Gradient Boosting Machine (LightGBM) have shown high accuracy (around 90%) in discriminating between continental arc, continental intraplate, island arc, oceanic intraplate, and rift settings.[1][8] These models

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identify complex, non-linear relationships between multiple elements to make a classification. The key elements identified by these models as important geochemical discriminators include Na, Mn, Ba, Mg, Al, and Cr.[1]

Experimental Protocols

Sample Preparation

Proper sample preparation is critical for obtaining high-quality geochemical data from biotite.

Protocol for Mineral Separation and Mounting:

- Rock Crushing and Sieving: Crush fresh, unaltered rock samples using a jaw crusher and then a disc mill. Sieve the crushed rock to a suitable grain size fraction (e.g., 250-500 μm).

- Heavy Liquid and Magnetic Separation: Use heavy liquids (e.g., sodium polytungstate) to separate the denser minerals, including biotite. Subsequently, use a Frantz Isodynamic Separator to isolate biotite based on its magnetic susceptibility.

- Hand Picking: Under a binocular microscope, hand-pick pure biotite grains to ensure the final sample is free of impurities and alteration products.

- Mounting and Polishing: Mount the hand-picked biotite grains in an epoxy resin puck. Grind and polish the mount to expose the interior of the grains for microanalysis. A final polish with a fine diamond suspension (e.g., 1 μm) is recommended.

Analytical Techniques

The major and trace element composition of biotite can be determined using the following analytical techniques.

a. Electron Probe Microanalysis (EPMA) for Major and Minor Elements

EPMA is the primary technique for obtaining high-precision major and minor element data from biotite.

Protocol:

- Carbon Coating: Apply a thin conductive carbon coat to the polished epoxy mount to prevent charging under the electron beam.

- Instrument Calibration: Calibrate the EPMA instrument using well-characterized mineral standards (e.g., olivine for Mg and Fe, sanidine for Si, Al, and K).

- Analytical Conditions:

  - Accelerating Voltage: 15 kV

  - Beam Current: 15-20 nA

  - Beam Size: 1-5 μm (a slightly larger beam size can help minimize volatile loss)

  - Counting Times: Vary depending on the element's abundance, typically 10-30 seconds on the peak and background.

- Data Acquisition: Analyze multiple spots on several biotite grains to assess compositional homogeneity.

- Data Reduction: Use a standard data reduction scheme (e.g., ZAF or PAP correction) to convert raw X-ray intensities into elemental weight percentages.

b. Laser Ablation-Inductively Coupled Plasma-Mass Spectrometry (LA-ICP-MS) for Trace Elements

LA-ICP-MS is the preferred method for determining the concentrations of a wide range of trace elements in biotite.

Protocol:

- Instrument Tuning: Tune the ICP-MS for optimal sensitivity and low oxide production rates using a reference material (e.g., NIST SRM 610/612 glass).

- Laser Setup:

  - Laser Fluence: Typically 3-5 J/cm².

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○ Repetition Rate: 5-10 Hz.

○ Spot Size: 30-50 µm, depending on the size of the biotite grains.

- Calibration Strategy: Use an external standard for calibration (e.g., NIST SRM 610/612) and an internal standard to correct for variations in ablation yield. A major element determined by EPMA (e.g., Si or Al) is commonly used as the internal standard.

- Data Acquisition: For each analysis, collect data for a short period with the laser off to measure the gas background, followed by data acquisition with the laser on.

- Data Processing: Process the time-resolved data to subtract the background, select the signal interval, and calculate element concentrations using the calibration and internal standards.

Data Presentation

Quantitative data should be summarized in clearly structured tables to facilitate comparison between different samples and tectonic settings.

Table 1: Example of Major Element Data for Biotite (wt.%)

| Sample ID	Tectonic Setting	SiO_2	TiO_2	Al_2O_3	FeO^*	MnO	MgO	CaO	Na_2O	K_2O	Total
CA-1	Continental Arc	35.2	4.1	15.8	18.5	0.2	12.3	0.1	0.7	9.5	96.4
RIFT-1	Rift	36.8	3.5	14.2	22.1	0.1	8.9	0.5	0.4	9.8	96.3
OIP-1	Oceanic Intraplate	38.1	5.2	13.5	15.4	0.4	14.6	0.2	0.3	9.7	97.4

FeO* represents total iron as FeO.

Table 2: Example of Trace Element Data for Biotite (ppm)

Sample ID	Tectonic Setting	Ba	Rb	Sr	Zr	Nb	Cr	V
CA-1	Continental Arc	1200	350	50	80	20	150	250
RIFT-1	Rift	1500	400	100	120	30	50	180
OIP-1	Oceanic Intraplate	800	200	70	150	40	200	300

Visualizations

Workflow for Tectonic Setting Discrimination using Biotite

Caption: Workflow for tectonic setting discrimination using biotite geochemistry.

Relationship between Biotite Chemistry and Tectonic Setting

Tectonic Settings

| Rift | → Low Mn, Mg |

Key Biotite Geochemical Signatures

- Rift → Low Mn, Mg
- Oceanic Intraplate → High Mn, Ti
- Continental Intraplate → Low Na
- Island Arc → Low Ba
- Continental Arc → High Na, Ba
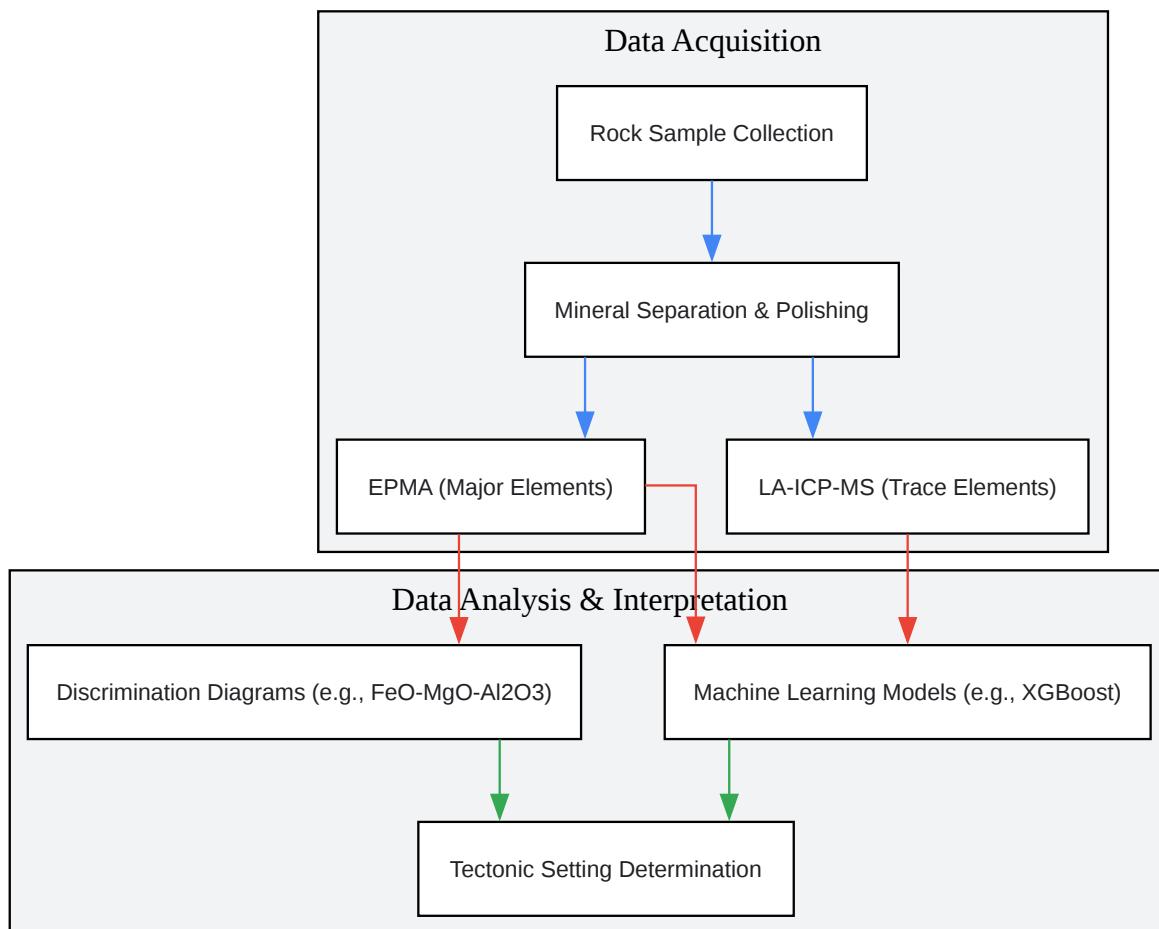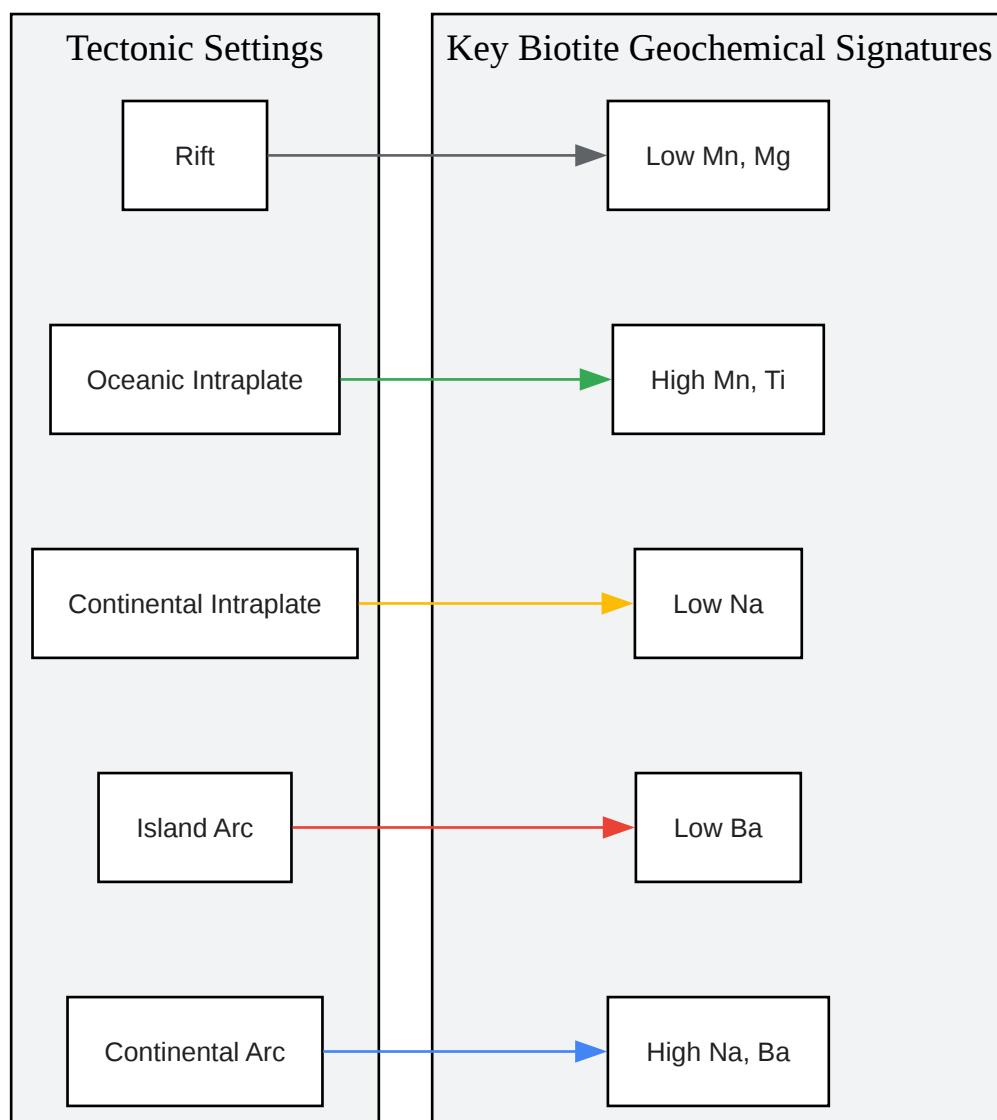
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Caption: Key biotite geochemical signatures for different tectonic settings.

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